

# Standard Operating Procedure: Handling Occlusion-Derived Baculovirus 1 (OdV1)

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## Compound of Interest

Compound Name: OdV1

Cat. No.: B1577232

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Disclaimer: The following guidance is based on the assumption that "**OdV1**" refers to an Occlusion-Derived Baculovirus, a type of virus commonly used in research and development. The identity of "**OdV1**" must be confirmed with your institution's Biosafety Officer before commencing any work. This document provides general guidance and does not supersede institutional or regulatory requirements.

## Hazard Identification and Risk Assessment

Occlusion-Derived Baculoviruses (OdVs) are a form of baculovirus. While generally considered non-pathogenic to mammals and plants, they are insect pathogens. In a laboratory setting, they are typically handled at Biosafety Level 1 (BSL-1). However, a risk assessment should be performed for any new construct or experimental use.

Potential Hazards:

- Inhalation: Aerosolized virus particles.
- Ingestion: Contaminated hands to mouth.
- Percutaneous Exposure: Needlesticks or other sharps injuries.

## Personal Protective Equipment (PPE)

The following PPE is mandatory for all personnel handling **OdV1** in a BSL-1 laboratory.

PPE Item	Specification
Lab Coat	Standard, buttoned, and covering the arms.
Gloves	Nitrile or latex, disposable.
Eye Protection	Safety glasses with side shields or safety goggles.
Face Mask	Recommended if there is a risk of splashes or aerosols.

## Operational Plan: Handling and Storage

### A. General Handling:

- Work should be conducted in a designated and clearly marked area.
- Avoid the generation of aerosols. Use a biological safety cabinet (BSC) if there is a high likelihood of aerosol production.
- Use mechanical pipetting aids; mouth pipetting is strictly prohibited.
- Minimize the use of sharps. If their use is unavoidable, use safety-engineered sharps devices.

### B. Storage:

- Store **OdV1** stocks in clearly labeled, sealed, and leak-proof containers.
- Store at 4°C for short-term use (up to one month) or at -80°C for long-term storage.
- Maintain an accurate inventory of all **OdV1** stocks.

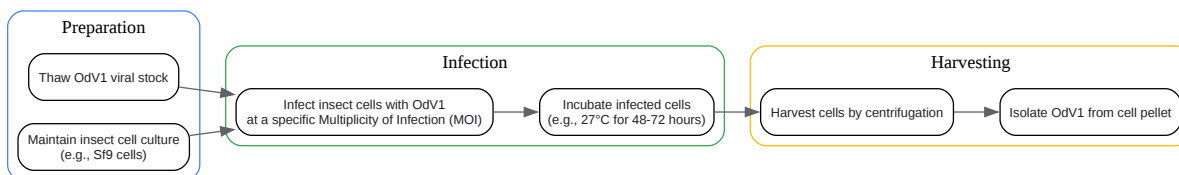
## Disposal Plan

All waste contaminated with **OdV1** must be decontaminated before disposal.

Waste Type	Decontamination and Disposal Procedure
Liquid Waste	Decontaminate with a 1:10 dilution of household bleach (final concentration of 0.5% sodium hypochlorite) for at least 30 minutes.
Solid Waste (non-sharps)	Place in a biohazard bag and decontaminate by autoclaving.
Sharps	Place in a designated sharps container. Once full, the container should be sealed and autoclaved before disposal.

## Experimental Protocols

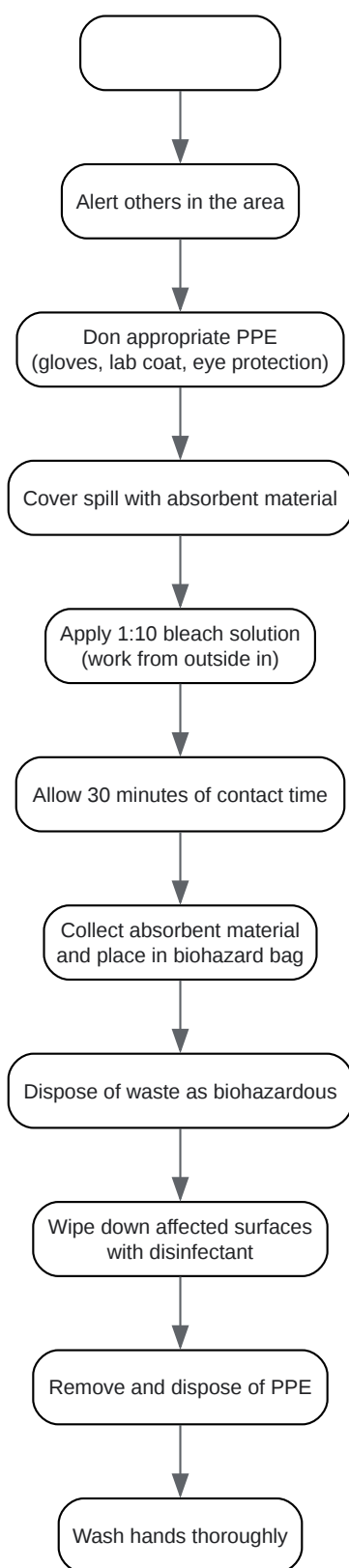
### A. General Workflow for **OdV1** Propagation in Insect Cells:



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Caption: Workflow for the propagation of **OdV1** in insect cell culture.

### B. Logical Flow for Spill Response:



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Caption: Step-by-step procedure for responding to an **OdV1** spill.

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